

Pterostilbene Bioactivity and Pharmacokinetics at a Glance

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Pterocarpol

Cat. No.: S647367

Get Quote

The table below summarizes the key bioactivity data and pharmacokinetic properties of pterostilbene compiled from the search results.

Property Category	Key Findings for Pterostilbene	Supporting Experimental Data / Models
General Bioactivities	Anti-tumor, anti-oxidation, anti-inflammation, neuroprotection, anti-aging, skin brightening, lipid-lowering, hypoglycemic activities [1] [2] [3].	Numerous <i>in vitro</i> and <i>in vivo</i> studies; clinical trial on skin aging in humans (N=38) [2].
Anti-inflammatory & Antioxidant	Reduces oxidative stress and inflammation; modulates Nrf2-dependent antioxidant response [2] [4] [3].	Up-regulates SOD, GSH; down-regulates MDA in animal models of pulmonary fibrosis, diabetes [4]. B16F1 mouse melanoma cells for melanogenesis assay [2].
Anti-tumor	Controls cell cycle, induces apoptosis, inhibits angiogenesis and metastasis [1] [3]. Targets pathways like NF- κ B and PI3K/Akt [3].	Studies on breast, prostate, colon, lung, liver, and skin cancers [3].
Pharmacokinetics	High oral bioavailability (~80-95%); rapidly absorbed; widely distributed	Pharmacokinetic studies in rats and C57BL/6 mice; Caco-2 cell models for

Property Category	Key Findings for Pterostilbene	Supporting Experimental Data / Models
	(brain, liver, kidneys); good metabolic stability [1] [3].	absorption [1] [5] [3].
Toxicology	No significant toxic effects observed in available human and animal model data [1].	Human clinical trial established safety up to 250 mg/day [5].

Experimental Protocols for Key Pterostilbene Studies

Here are the detailed methodologies for some of the key experiments cited in the tables above, which can serve as a reference for your own comparative research.

- **In vitro Skin Lightening Assays [2]**

- **Melanogenesis Inhibition:** B16F1 mouse melanoma cells were cultured and stimulated with α -MSH to induce melanin production. Test samples were applied for 3 days, after which melanin was extracted with 1N NaOH and quantified by measuring absorbance at 405nm. Kojic acid was used as a positive control.
- **Anti-tyrosinase Activity:** Mushroom tyrosinase enzyme was pre-incubated with test samples. The reaction was initiated by adding L-Tyrosine, and the absorbance was read at 492nm every minute for 15 minutes. Kojic acid was used as a positive control.
- **Anti-collagenase & Anti-elastase Activity:** Commercial kits (Enzchek) were used according to the manufacturer's instructions. Fluorescence was measured to quantify the inhibition of enzyme activity.

- **In vivo Assessment of Antioxidant Effect [4]**

- **Animal Models:** Randomized controlled animal experiments using rats or mice. Models included pulmonary fibrosis (induced by bleomycin), diabetes (induced by streptozotocin or a fructose diet), and myocardial infarction (induced by ligation).
- **Intervention:** The intervention group was treated with pterostilbene, while control groups received a vehicle like normal saline or a solvent.
- **Outcome Measurement:** Key oxidative stress markers were measured, including Malondialdehyde (MDA), Superoxide Dismutase (SOD), and Glutathione (GSH).

- **Pharmacokinetic Study [5]**

- **Model:** Sprague-Dawley rats.
- **Administration:** A single oral dose of 15 mg/kg of either synthetic or natural pterostilbene was administered.
- **Sample Collection:** Blood samples were collected at pre-dose and at multiple time points up to 24 hours post-dose.
- **Analysis:** Plasma levels of pterostilbene were determined using LC-MS/MS. Pharmacokinetic parameters like C_{max} (peak plasma concentration) and AUC₀₋₂₄ (area under the curve, indicating extent of absorption) were calculated using non-compartmental analysis.

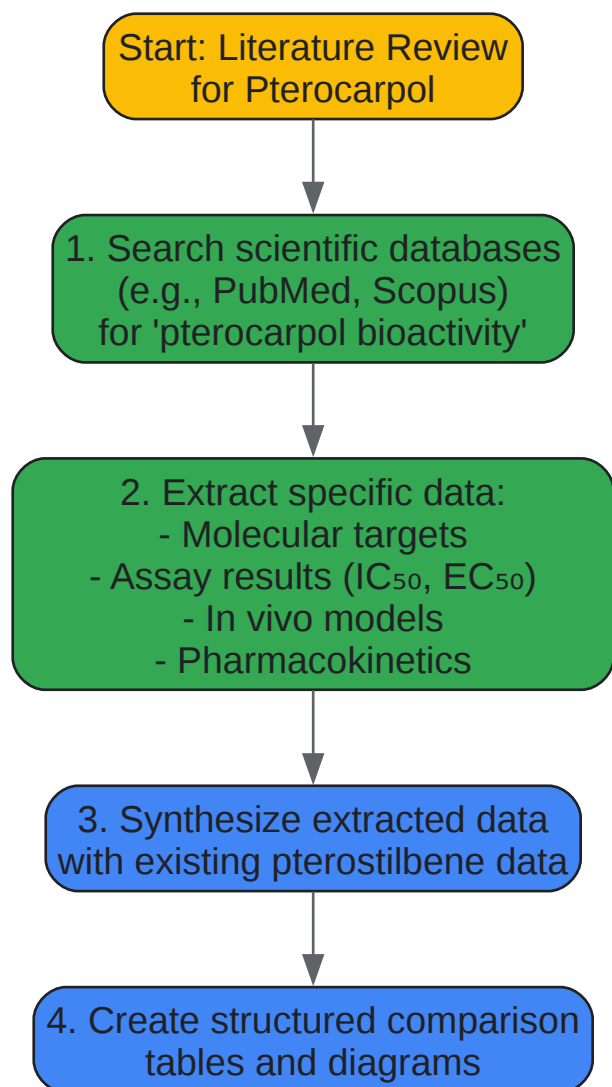
The Research Landscape for Pterocarpol

Information on **pterocarpol** is significantly less detailed in the provided search results. Here is what was available:

- **Presence: Pterocarpol** is identified as one of the **six closely related sesquiterpenes** isolated from the heartwood of *Pterocarpus santalinus* (Red Sandalwood) [6].
- **Limited Bioactivity Data:** The search results do not provide specific, detailed bioactivity profiles, mechanisms of action, or pharmacokinetic data for **pterocarpol**. One review broadly states that sesquiterpenes from the plant have demonstrated "antidiabetic, antimicrobial, anti-inflammatory, and hepatoprotective activities," but it does not attribute these effects specifically to **pterocarpol** with experimental evidence [6].

How to Proceed with Your Comparison Guide

Given the lack of a direct, pre-existing comparison, creating a comprehensive guide will require a primary literature review focused specifically on **pterocarpol**. Here is a suggested workflow:



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Recent Advances in Synthesis, Bioactivity, and ... [pmc.ncbi.nlm.nih.gov]
2. An Open-Label Single-Arm, Monocentric Study Assessing ... [pmc.ncbi.nlm.nih.gov]

3. Pterostilbene in the treatment of inflammatory and oncological ... [pmc.ncbi.nlm.nih.gov]
4. The effect of pterostilbene and its active ingredients on ... [pmc.ncbi.nlm.nih.gov]
5. Comparative Pharmacokinetics of Synthetic and Natural... [journals.lww.com]
6. Therapeutic Potential of Pterocarpus santalinus L.: An Update - PMC [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Pterostilbene Bioactivity and Pharmacokinetics at a Glance].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b647367#pterocarpol-bioactivity-comparison-with-pterostilbene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com